

physicochemical properties of 2-Quinoxalinamine, 3-ethoxy-

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Compound of Interest

Compound Name: 2-Quinoxalinamine, 3-ethoxy-

CAS No.: 57315-33-0

Cat. No.: B14627821

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Physicochemical Profiling and Synthetic Methodologies of 3-Ethoxyquinoxalin-2-amine

Executive Summary

Quinoxaline derivatives hold a privileged position in medicinal chemistry, frequently serving as the core scaffold for kinase inhibitors, antimicrobial agents, and antitumor drugs. Among these, 3-ethoxyquinoxalin-2-amine (also known as 2-amino-3-ethoxyquinoxaline) stands out as a critical bifunctional intermediate^[1]. The presence of the ethoxy group modulates the electronic distribution and lipophilicity of the pyrazine ring, while the primary amine provides a versatile synthetic handle for constructing complex pharmacophores, such as urea-based receptor tyrosine kinase (RTK) inhibitors used in oncology^[1]. Interestingly, recent advanced chromatographic analyses have also identified this compound as a unique constituent in specific solvent extracts (e.g., ambient acetonitrile extraction) of *Pelargonium graveolens* (rose geranium), highlighting its diverse chemical footprint^[2].

As a Senior Application Scientist, this guide is designed to move beyond basic structural data, providing drug development professionals with a deep dive into the physicochemical causality that dictates the synthesis, reactivity, and analytical validation of this molecule.

Molecular Architecture & Physicochemical Profile

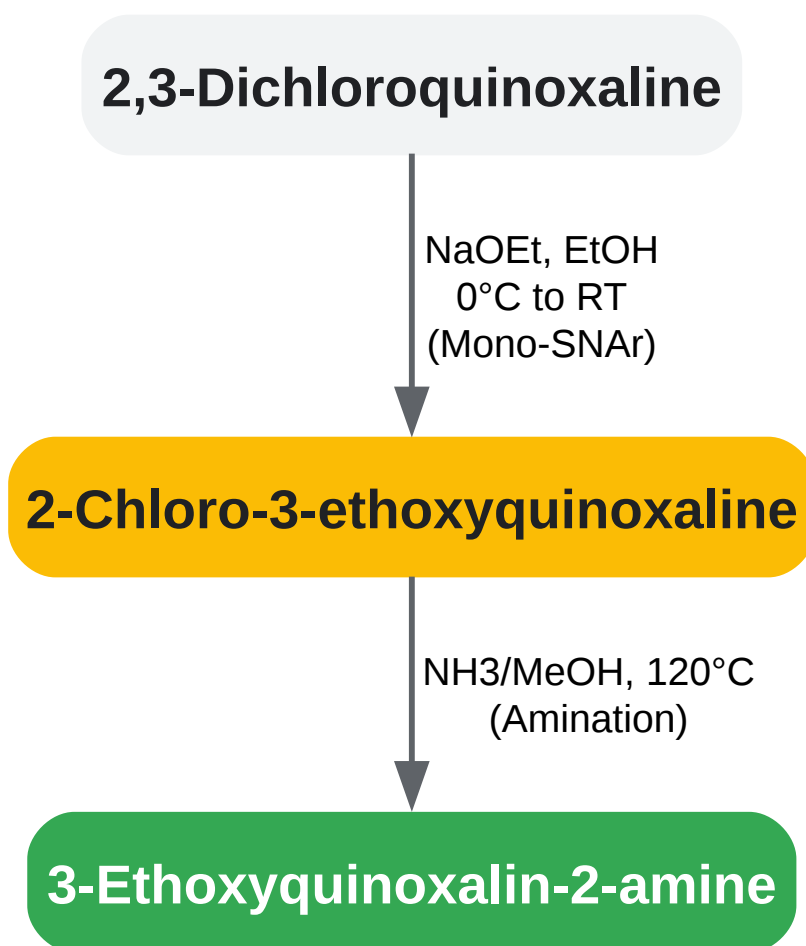
Understanding the physicochemical profile of 3-ethoxyquinoxalin-2-amine is paramount for predicting its behavior in both synthetic reactions and biological systems. The ethoxy group acts as an electron-donating group via resonance (+M effect), which partially offsets the strongly electron-withdrawing nature of the quinoxaline nitrogens. This electronic push-pull system significantly impacts the basicity of the adjacent amino group, rendering it less nucleophilic than a standard aliphatic amine—a critical factor that dictates downstream derivatization strategies.

Table 1: Quantitative Physicochemical Data

Property	Value
IUPAC Name	3-ethoxyquinoxalin-2-amine
CAS Registry Number	57315-33-0[3]
Molecular Formula	C10H11N3O[1]
Molecular Weight	189.21 g/mol [3]
Exact Mass	189.09000 Da[3]
Topological Polar Surface Area (tPSA)	61.03 Å²[3]
Hydrogen Bond Donors	1 (Exocyclic -NH2)
Hydrogen Bond Acceptors	4 (N, N, N, O)

Mechanistic Causality in De Novo Synthesis

The synthesis of 3-ethoxyquinoxalin-2-amine relies on the sequential, regiocontrolled functionalization of 2,3-dichloroquinoxaline. Because the pyrazine ring of quinoxaline is highly electron-deficient, it readily undergoes Nucleophilic Aromatic Substitution (SNAr).



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Fig 1. Two-step synthesis workflow of 3-ethoxyquinoxalin-2-amine via sequential substitution.

Protocol 1: Regioselective Synthesis of 2-Chloro-3-ethoxyquinoxaline

- Objective: Achieve mono-substitution to prevent the formation of the inactive 2,3-diethoxy byproduct.
- Methodology:
 - Dissolve 2,3-dichloroquinoxaline (1.0 eq) in anhydrous ethanol under an inert argon atmosphere.

- Cool the reaction vessel strictly to 0°C. Dropwise, add a freshly prepared solution of sodium ethoxide (1.05 eq) in ethanol.
- Stir for 2 hours, allowing the mixture to slowly warm to room temperature.
- Causality & Expert Insight: The strict stoichiometric control (1.05 eq) and low temperature (0°C) are critical. The first chloride displacement occurs rapidly due to the highly electrophilic nature of the pyrazine ring. Once the ethoxy group is installed, its electron-donating resonance (+M effect) partially deactivates the adjacent C2 position, slowing down the second substitution. Maintaining 0°C capitalizes on this kinetic differential to ensure mono-substitution.
- Self-Validating QC System: Quench a 10 µL aliquot in water/ethyl acetate. Analyze the organic layer via TLC (Hexane:EtOAc 4:1). The starting material should be entirely absent, replaced by a single new spot. LC-MS must confirm the intermediate mass $[M+H]^+ = 209.0$.

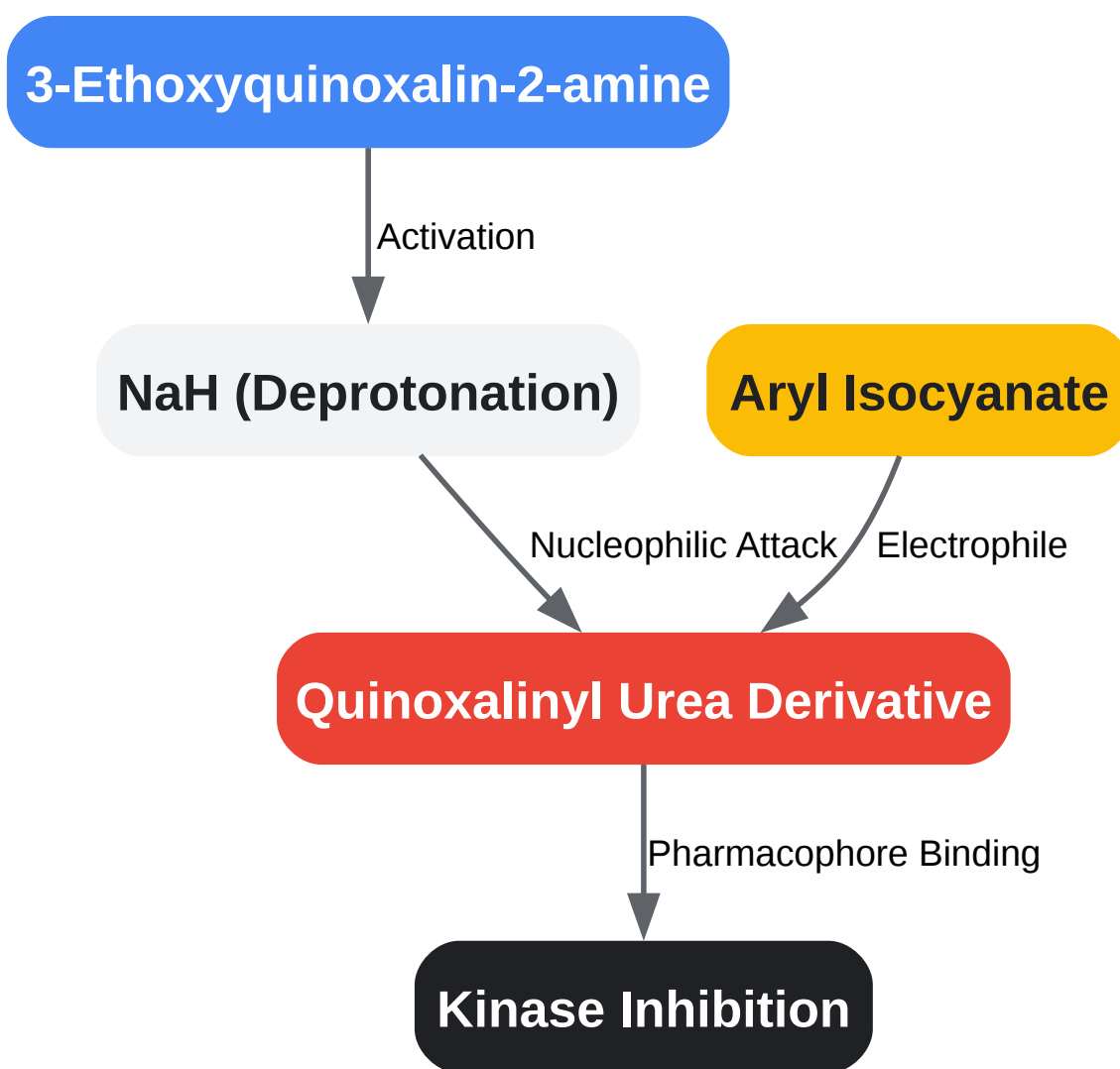
Protocol 2: Amination to 3-Ethoxyquinoxalin-2-amine

- Objective: Overcome the deactivated nature of the mono-substituted intermediate to install the primary amine.
- Methodology:
 - Transfer the purified 2-chloro-3-ethoxyquinoxaline to a heavy-walled pressure vessel.
 - Add a saturated solution of ammonia in methanol (7 N, 10 eq). Seal the vessel tightly and heat to 120°C for 16 hours.
 - Cool the vessel to 0°C before carefully opening. Concentrate under reduced pressure, and recrystallize from ethanol/water.
- Causality & Expert Insight: The remaining C2-chlorine is resistant to standard S_NAr under mild conditions due to the aforementioned deactivating effect of the newly installed ethoxy group. High temperature (120°C) in a sealed environment is required to force the nucleophilic attack of ammonia.
- Self-Validating QC System: 1H NMR (DMSO- d_6) must show a broad singlet integrating for 2 protons around δ 6.5-7.0 ppm, confirming the primary amine. The exact mass via HRMS

should be 189.0900[3].

Pharmacophore Derivatization: The Urea Pathway

The primary utility of 3-ethoxyquinoxalin-2-amine in drug discovery is its conversion into urea derivatives, which are potent inhibitors of various cancer-related kinases and form the basis of several patented antitumor compositions[1].



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Fig 2. Mechanistic pathway for derivatizing the amine into an antitumor urea pharmacophore.

Protocol 3: Synthesis of Quinoxaliny Ureas

- Methodology:
 - Dissolve 3-ethoxyquinoxalin-2-amine in anhydrous DMF. Add Sodium Hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) at 0°C.
 - Slowly add the desired aryl isocyanate (1.1 eq). Stir for 4 hours at room temperature.
 - Quench with ice water and filter the resulting precipitate.
- Causality & Expert Insight: As established by its physicochemical profile, the primary amine at the C2 position is a poor nucleophile. The electron-withdrawing nature of the quinoxaline nitrogens delocalizes the lone pair of the exocyclic amine. Therefore, direct reaction with isocyanates often yields poor conversions. Deprotonation with a strong base (NaH) generates a highly reactive amide anion, which is necessary to efficiently attack the electrophilic carbon of an aryl isocyanate, forming the target urea linkage[1].
- Self-Validating QC System: The disappearance of the amine protons and the appearance of two distinct, highly deshielded urea -NH protons (δ 8.5 - 10.0 ppm) in ^1H NMR confirms successful coupling.

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